

Meliantriol: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Meliantriol*

Cat. No.: *B1676183*

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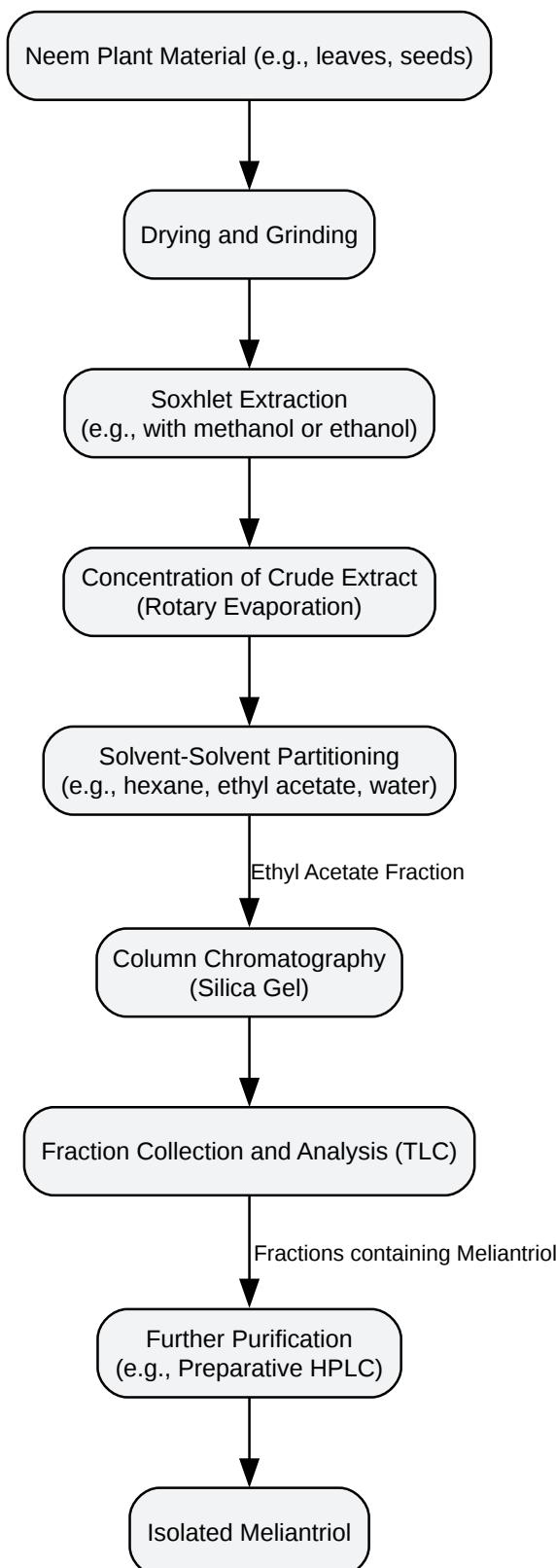
Introduction

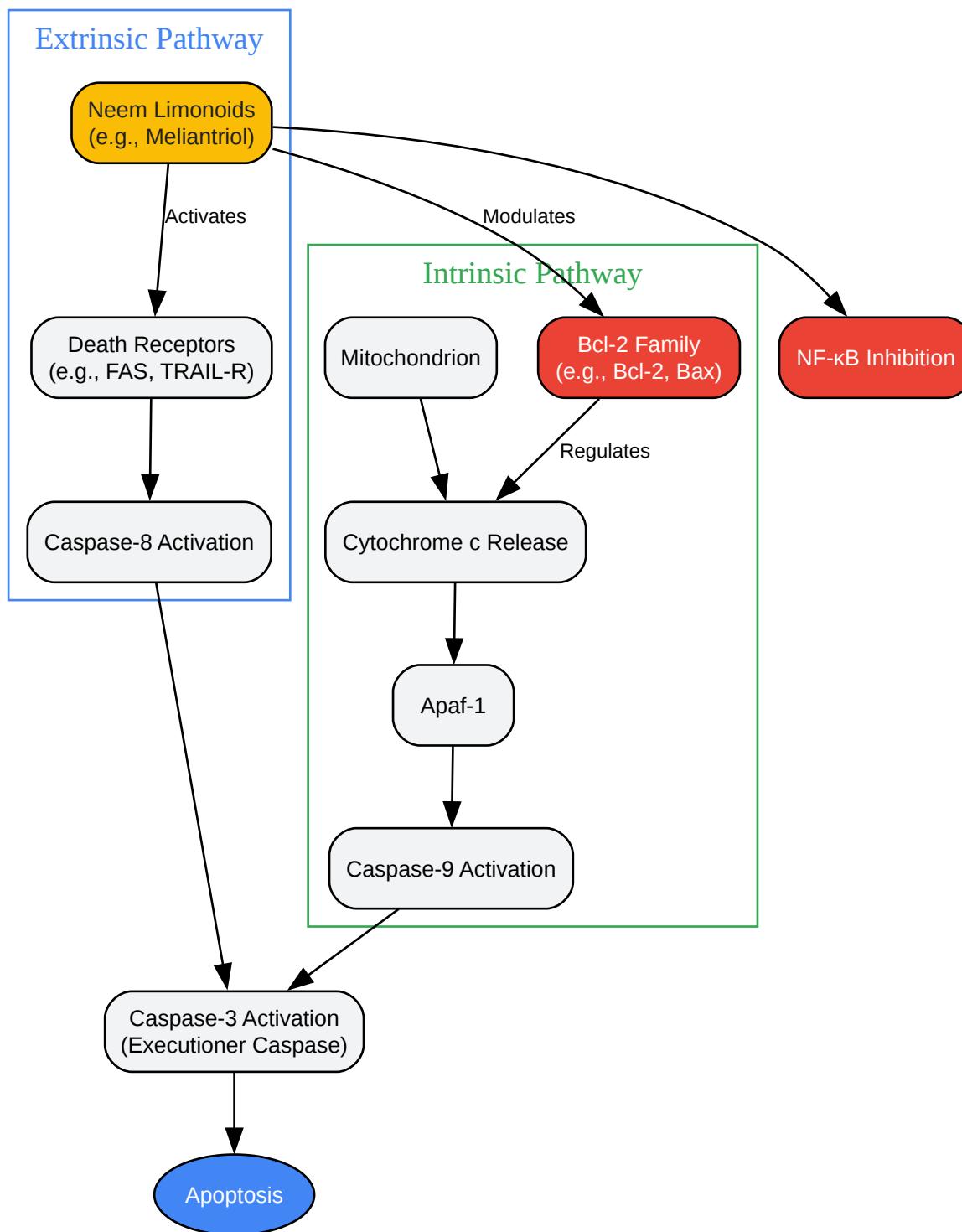
Meliantriol is a naturally occurring triterpenoid, specifically classified as a limonoid, isolated from the Neem tree (*Azadirachta indica*) and other plants of the Meliaceae family. It is recognized for its potent insect antifeedant properties and is being investigated for a range of other biological activities, including potential anticancer, antimicrobial, and anti-inflammatory effects. This technical guide provides a comprehensive overview of the chemical structure and known properties of **Meliantriol**, compiling available data to support further research and development.

Chemical Structure and Identification

Meliantriol possesses a complex tetracyclic triterpenoid core structure. Its systematic IUPAC name is (1*S*)-1-[(2*R*,4*S*,5*R*)-5-hydroxy-4-[(3*S*,5*R*,9*R*,10*R*,13*S*,14*S*,17*S*)-3-hydroxy-4,4,10,13,14-pentamethyl-2,3,5,6,9,11,12,15,16,17-decahydro-1*H*-cyclopenta[*a*]phenanthren-17-yl]oxolan-2-yl]-2-methylpropane-1,2-diol.

Chemical Structure:





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